

Perfluorodecane in Single-Cell Analysis: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluorodecane

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This document provides detailed application notes and protocols for the use of **perfluorodecane** (PFD) as a carrier oil in droplet-based single-cell analysis and sequencing. **Perfluorodecane** is a fluorinated hydrocarbon that offers exceptional properties for the generation of stable, biocompatible, and gas-permeable microdroplets, making it a valuable component in high-throughput single-cell workflows such as Drop-Seq, inDrops, and other custom droplet microfluidic systems.

Introduction to Perfluorodecane in Droplet Microfluidics

Droplet microfluidics has revolutionized single-cell analysis by enabling the partitioning of individual cells into picoliter-volume aqueous droplets suspended in an immiscible oil phase. This massive parallelization allows for the high-throughput analysis of thousands to millions of single cells. The choice of the continuous oil phase is critical for the success of these applications, as it directly impacts droplet stability, biocompatibility, and the integrity of the encapsulated biological material.

Perfluorodecane, a perfluoroalkane, is an excellent candidate for the oil phase in single-cell applications due to its chemical inertness, hydrophobicity, and high density. Its ability to dissolve large amounts of gases, such as oxygen and carbon dioxide, is particularly advantageous for maintaining cell viability and physiological function during encapsulation and

downstream processing. When combined with appropriate surfactants, **perfluorodecane** allows for the formation of highly stable water-in-oil emulsions that can withstand the thermal cycling and handling required for single-cell sequencing library preparation.

Key Applications of Perfluorodecane in Single-Cell Analysis

Perfluorodecane is primarily utilized as the continuous phase in various droplet-based single-cell applications, including:

- **Single-Cell RNA Sequencing (scRNA-seq):** In workflows like Drop-Seq and inDrops, **perfluorodecane** is used to encapsulate single cells with barcoded beads for mRNA capture and reverse transcription within individual droplets. The stability of the PFD-based droplets is crucial for preventing cross-contamination and ensuring the unique barcoding of each cell's transcriptome.
- **Single-Cell ATAC-Seq (scATAC-seq):** For assessing chromatin accessibility at the single-cell level, **perfluorodecane** can be used to co-encapsulate single nuclei with transposition reagents in droplets. The gas permeability of PFD helps maintain the integrity of the nuclei during the process.
- **Single-Cell Multi-Omics:** **Perfluorodecane** is compatible with integrated workflows that simultaneously profile multiple modalities from a single cell, such as transcriptome and cell surface proteins (e.g., CITE-seq) or transcriptome and chromatin accessibility (e.g., SHARE-seq), within droplets.
- **High-Throughput Screening:** The biocompatibility of **perfluorodecane** makes it suitable for encapsulating cells for drug screening, cytotoxicity assays, and other functional studies at the single-cell level.

Quantitative Data and Physical Properties

The selection of an appropriate oil phase is critical for the success of droplet-based single-cell experiments. The following tables provide a summary of the key physical and chemical properties of **perfluorodecane** and compare it with another commonly used fluorinated oil, HFE-7500.

Table 1: Physical and Chemical Properties of **Perfluorodecane**

Property	Value	Source
Molecular Formula	C ₁₀ F ₂₂	--INVALID-LINK--
Molecular Weight	538.07 g/mol	--INVALID-LINK--
Boiling Point	154 °C @ 760 mm Hg	--INVALID-LINK--
Melting Point	36 °C	--INVALID-LINK--
Density	1.78 g/mL @ 34 °C	--INVALID-LINK--
logP (Octanol/Water)	6.896 (Calculated)	--INVALID-LINK--
Water Solubility	-7.50 log ₁₀ (mol/L) (Calculated)	--INVALID-LINK--

Table 2: Gas Solubility in Perfluorocarbons (PFCs) Compared to Water

Gas	Solubility in PFCs (% volume)	Solubility in Water (% volume)	Fold Increase (approx.)	Source
Oxygen (O ₂) **	40-50	2.2	20-40x	[1]
Carbon Dioxide (CO ₂) **	200-300	~90	2-3x	[1]

Note: Specific solubility values for **perfluorodecane** may vary slightly, but the general trend of high gas solubility is characteristic of all PFCs.

Experimental Protocols

While many published protocols for droplet-based single-cell sequencing refer to "fluorinated oil" without specifying the exact composition, the following protocol is a generalized procedure for a Drop-Seq-like workflow adapted for the use of **perfluorodecane**.

Protocol 1: Single-Cell RNA Sequencing using a Perfluorodecane-Based Droplet System

This protocol outlines the key steps for encapsulating single cells with barcoded beads in **perfluorodecane**-based droplets for scRNA-seq.

Materials:

- **Perfluorodecane** (PFD)
- Fluorosurfactant (e.g., 2% w/w solution of a biocompatible surfactant like a PEG-PFPE block copolymer in PFD)
- Single-cell suspension in a suitable buffer (e.g., PBS with 0.01% BSA) at a concentration of 100 cells/ μ L.
- Barcoded beads (e.g., ChemGenes Corp. Macosko-2011-10) suspended in lysis buffer at a concentration of 120 beads/ μ L.
- Droplet generation microfluidic device
- Syringe pumps
- Microscope for observing droplet generation.

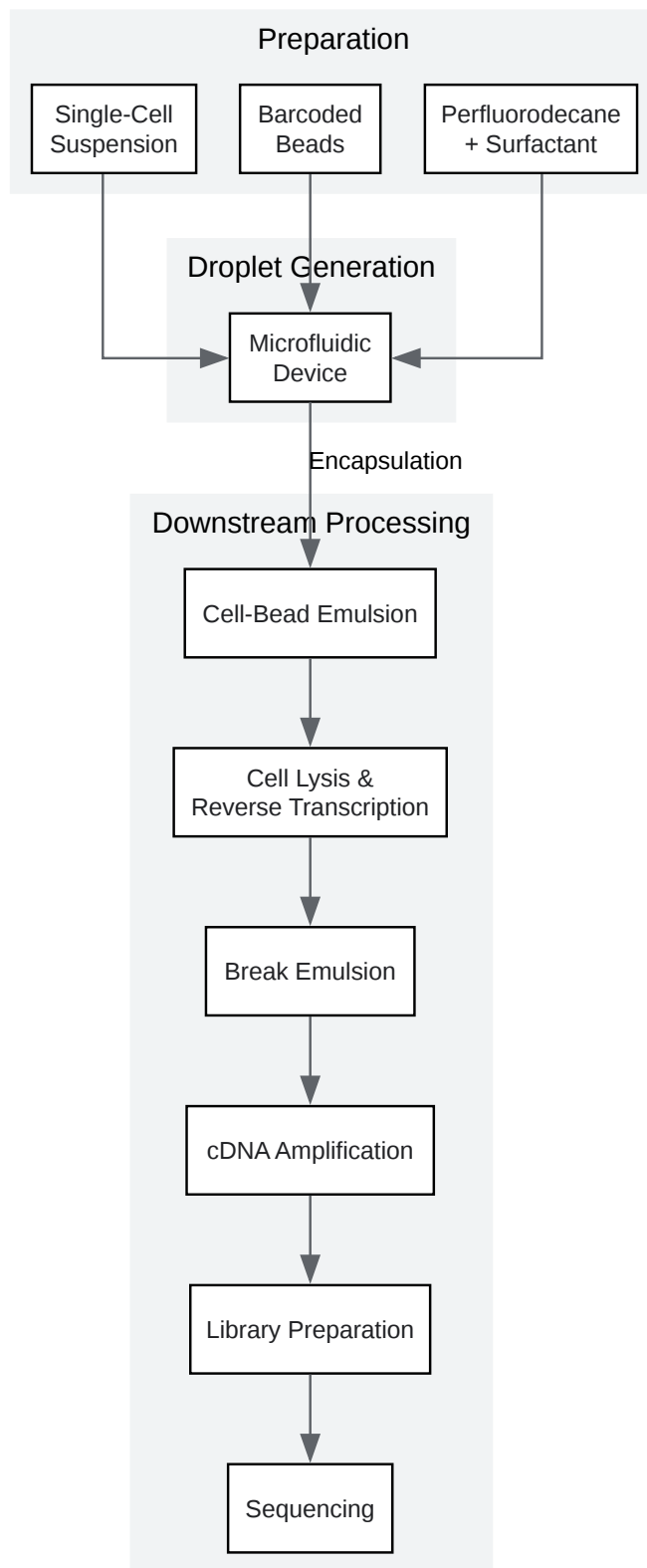
Procedure:

- Prepare the Oil-Surfactant Mixture:
 - Prepare a 2% (w/w) solution of the chosen fluorosurfactant in **perfluorodecane**. Ensure the surfactant is fully dissolved. Degas the solution before use.
- Set up the Microfluidic System:
 - Load the oil-surfactant mixture into a 10 mL syringe and connect it to the oil inlet of the microfluidic device using appropriate tubing.

- Load the single-cell suspension and the barcoded bead suspension into separate 1 mL syringes and connect them to their respective inlets on the device.
- Mount the syringes on the syringe pumps.
- Droplet Generation:
 - Set the flow rates for the syringe pumps. Typical flow rates for a Drop-Seq-like system are:
 - Oil phase (**Perfluorodecane** with surfactant): 15,000 $\mu\text{L/hr}$
 - Cell suspension: 4,000 $\mu\text{L/hr}$
 - Bead suspension: 4,000 $\mu\text{L/hr}$
 - Start the oil flow first to prime the microfluidic channels.
 - Once the oil is flowing steadily, start the cell and bead suspension flows.
 - Observe the droplet generation at the nozzle of the device under a microscope to ensure the formation of monodisperse droplets. Adjust flow rates as necessary to achieve stable droplet formation.
- Droplet Collection:
 - Collect the generated emulsion in a 50 mL Falcon tube on ice.
 - Continue collection for the desired duration to process the desired number of cells. For example, running the system for 15 minutes will process approximately 1 mL of the cell and bead suspensions.
- Downstream Processing:
 - Following droplet collection, proceed with the standard Drop-Seq protocol for breaking the emulsion, reverse transcription, exonuclease I treatment, and library preparation.

Visualizations

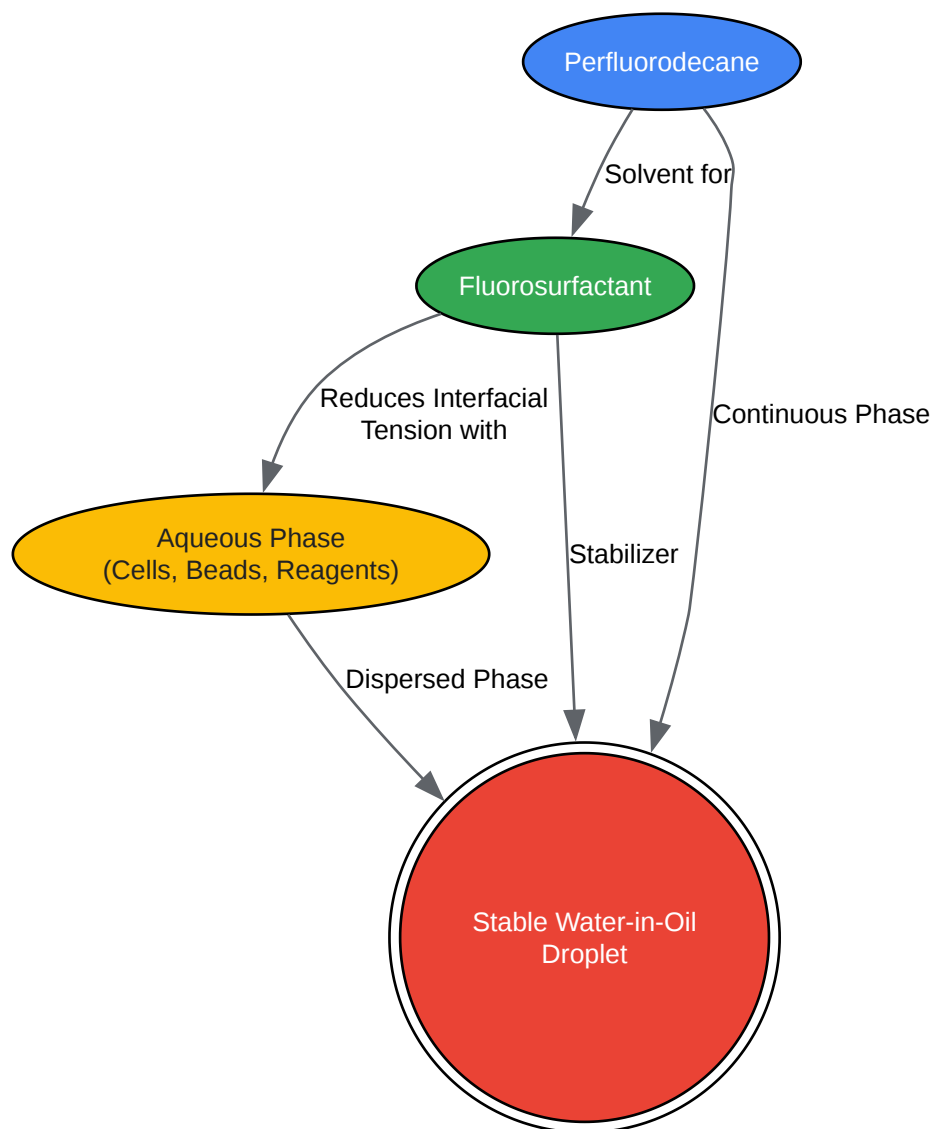
Experimental Workflow for Droplet-Based Single-Cell RNA Sequencing



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Caption: Workflow for droplet-based single-cell RNA sequencing using **perfluorodecane**.

Logical Relationship of Components for Stable Droplet Formation

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Caption: Key components for generating stable droplets in single-cell analysis.

Conclusion

Perfluorodecane is a highly suitable carrier oil for a wide range of droplet-based single-cell applications. Its favorable physical and chemical properties, including high gas solubility and chemical inertness, contribute to the generation of stable and biocompatible droplets, which are essential for obtaining high-quality single-cell data. While many commercial systems and published protocols do not specify the exact fluorinated oil used, the principles and protocols outlined in this document provide a strong foundation for the successful implementation of **perfluorodecane** in custom droplet microfluidic workflows for single-cell analysis and sequencing.

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References

- 1. nanobioletters.com [nanobioletters.com]
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